

Ac-YVAD-AMC stability and storage conditions

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ac-YVAD-AMC

Cat. No.: B124896

[Get Quote](#)

Ac-YVAD-AMC Technical Support Center

Welcome to the technical support center for the Caspase-1 fluorogenic substrate, **Ac-YVAD-AMC**. This guide provides detailed information on stability, storage, and troubleshooting for common issues encountered during experimental use.

Frequently Asked Questions (FAQs)

Q1: How should I store the lyophilized **Ac-YVAD-AMC** powder?

A: The lyophilized powder should be stored at -20°C, protected from light, and kept dry.[1] Under these conditions, the product is stable for an extended period, with some suppliers indicating stability of similar products for at least four years.

Q2: How do I prepare and store a stock solution of **Ac-YVAD-AMC**?

A: **Ac-YVAD-AMC** is soluble in DMSO.[1] To prepare a stock solution, reconstitute the lyophilized powder in high-quality, anhydrous DMSO to a desired concentration (e.g., 10 mM). This stock solution should be aliquoted into single-use volumes to avoid repeated freeze-thaw cycles and stored at -20°C or -80°C.[2] Protect the stock solution from light.

Q3: How stable is the **Ac-YVAD-AMC** stock solution in DMSO?

A: When stored properly at -20°C and protected from light and moisture, the DMSO stock solution is stable for up to six months. Some sources suggest stability for at least one month at

-20°C if no water is present. To ensure optimal performance, it is recommended to use the solution within three months.

Q4: How many freeze-thaw cycles can the DMSO stock solution tolerate?

A: While it is best practice to avoid multiple freeze-thaw cycles by preparing single-use aliquots, studies on diverse compound libraries stored in DMSO have shown no significant loss of compound integrity after 11 to 25 cycles.[3][4][5] However, for a sensitive fluorogenic substrate, minimizing freeze-thaw events is highly recommended to ensure reproducibility.

Q5: Is **Ac-YVAD-AMC** light sensitive?

A: Yes. Fluorogenic substrates, particularly those containing coumarin derivatives like AMC, are sensitive to light.[1] Both the solid powder and solutions should be protected from light during storage and handling to prevent photobleaching and degradation, which can lead to increased background fluorescence and reduced signal.

Q6: How long is the **Ac-YVAD-AMC** working solution stable in aqueous assay buffer?

A: Aqueous working solutions of **Ac-YVAD-AMC** are significantly less stable than DMSO stock solutions and should be prepared fresh just before use.[2] Do not store the substrate in aqueous buffers. The stability during an assay (e.g., 1-2 hours at 37°C) is generally sufficient for enzymatic cleavage, but prolonged incubation may lead to substrate degradation and non-specific signal.

Data Presentation: Storage and Stability Summary

Form	Solvent	Storage Temperature	Recommended Duration	Key Considerations
Lyophilized Powder	N/A	-20°C	≥ 4 years	Keep dry and protected from light. [6]
Stock Solution	Anhydrous DMSO	-20°C	Up to 6 months	Aliquot to avoid freeze-thaw cycles. Protect from light and moisture.
Working Solution	Aqueous Assay Buffer	N/A	Prepare fresh	Do not store. Use immediately after dilution from DMSO stock.

Troubleshooting Guide

Issue	Possible Cause(s)	Recommended Solution(s)
High Background Signal	1. Substrate Degradation: Improper storage, light exposure, or prolonged incubation.	<ul style="list-style-type: none"> • Always use freshly prepared working solutions. • Protect all reagents and assay plates from light. • Run a "no enzyme" (buffer + substrate) control to measure substrate auto-hydrolysis.
2. Reagent Contamination: Buffers or samples contaminated with proteases or fluorescent compounds.	<ul style="list-style-type: none"> • Use fresh, sterile buffers and pipette tips.[7][8] • Filter-sterilize buffers if microbial contamination is suspected. 	
3. Non-specific Enzyme Activity: Other proteases in the cell lysate may cleave the substrate.	<ul style="list-style-type: none"> • Run a control with a specific Caspase-1 inhibitor (e.g., Ac-YVAD-CMK) to confirm signal specificity.[9] 	
Low or No Signal	1. Inactive Caspase-1: Poor sample quality, improper lysate preparation, or absence of Caspase-1 activation.	<ul style="list-style-type: none"> • Prepare cell/tissue lysates fresh and keep them on ice. • Include a positive control (e.g., cells treated with a known Caspase-1 activator like LPS + Nigericin) to validate the assay.[10]
2. Substrate Inactivity: Substrate has degraded due to improper storage.	<ul style="list-style-type: none"> • Use a fresh aliquot of the DMSO stock solution. • Test the substrate with purified, active Caspase-1 enzyme if available. 	
3. Incorrect Filter Settings: Excitation/Emission wavelengths are not set correctly on the fluorometer.	<ul style="list-style-type: none"> • Set the fluorometer to Excitation: 340-380 nm and Emission: 440-460 nm for cleaved AMC.[1][11] 	

Inconsistent Results / Poor Reproducibility	1. Repeated Freeze-Thaw Cycles: Degradation of the stock solution.	• Always use fresh single-use aliquots for each experiment.
2. Inconsistent Pipetting: Inaccurate volumes of lysate or substrate.	• Calibrate pipettes regularly. Use a master mix for the reaction buffer and substrate to add to all wells.	
3. Precipitation of Substrate: Substrate precipitating in aqueous buffer.	• Ensure the final DMSO concentration in the assay is sufficient to maintain substrate solubility (typically <1%) but does not inhibit the enzyme.	

Experimental Protocols

Protocol: Caspase-1 Activity Assay in Cell Lysates

This protocol provides a general method for measuring Caspase-1 activity in cell lysates using **Ac-YVAD-AMC**. Optimization may be required depending on the cell type and experimental conditions.

1. Reagent Preparation:

- Lysis Buffer: 50 mM HEPES (pH 7.4), 100 mM NaCl, 0.1% CHAPS, 1 mM EDTA, 10% glycerol, and 10 mM DTT (add fresh). Keep on ice.
- 2X Reaction Buffer: 100 mM HEPES (pH 7.4), 20% glycerol, 0.5 M NaCl, 2 mM EDTA, 0.2% CHAPS, and 20 mM DTT (add fresh). Keep on ice.
- **Ac-YVAD-AMC** Stock Solution: 10 mM in anhydrous DMSO. Store at -20°C in aliquots.
- **Ac-YVAD-AMC** Working Solution: Dilute the 10 mM stock solution to 1 mM in 2X Reaction Buffer. Prepare fresh.

2. Sample Preparation (Cell Lysate):

- Induce apoptosis or inflammasome activation in your cells using the desired treatment. Include a non-induced negative control group.
- Harvest cells (adherent or suspension) and pellet them by centrifugation at 250 x g for 10 minutes at 4°C.[12]
- Wash the cell pellet once with ice-cold PBS.
- Resuspend the cell pellet in ice-cold Lysis Buffer (e.g., 50 µL per 2 x 10⁶ cells).
- Incubate on ice for 15 minutes.[13]
- Centrifuge at 10,000 x g for 10-15 minutes at 4°C to pellet cell debris.[12][13]
- Transfer the supernatant (cytosolic lysate) to a pre-chilled tube. Keep on ice.
- Determine the protein concentration of the lysate using a compatible method (e.g., BCA assay).

3. Assay Procedure:

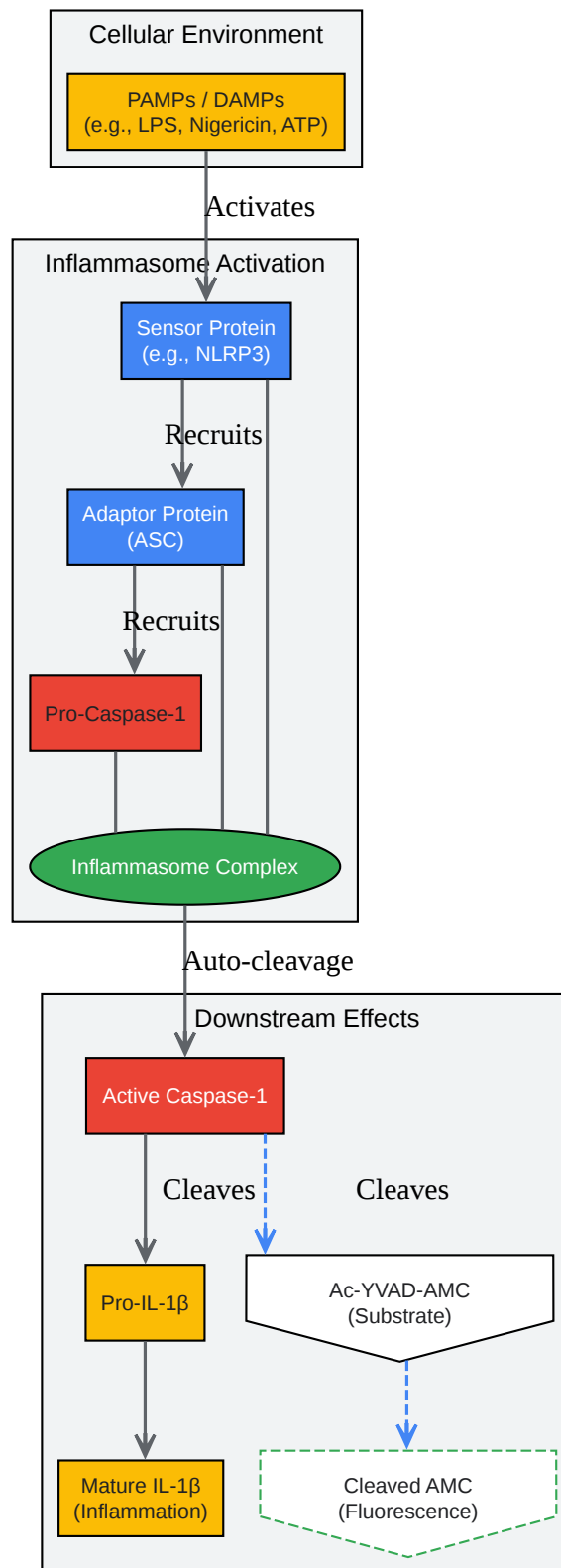
- In a 96-well black, flat-bottom plate, add 50-100 µg of protein lysate to each well. Adjust the volume of each well to 50 µL with Lysis Buffer.
- Prepare necessary controls:
 - Negative Control: Lysate from untreated cells.
 - Blank Control: 50 µL Lysis Buffer without lysate (for substrate background).
 - Inhibitor Control (Optional): Pre-incubate lysate with a specific Caspase-1 inhibitor for 10-15 minutes before adding the substrate.
- Prepare a master mix containing 50 µL of 2X Reaction Buffer and 5 µL of 1 mM **Ac-YVAD-AMC** substrate per reaction.
- Add 55 µL of the master mix to each well. The final concentration of **Ac-YVAD-AMC** will be ~50 µM.

- Immediately read the fluorescence on a plate reader (Excitation: 360 nm, Emission: 460 nm). This is the zero-time point reading.
- Incubate the plate at 37°C, protected from light.
- Read the fluorescence at regular intervals (e.g., every 15-30 minutes) for 1-2 hours.

4. Data Analysis:

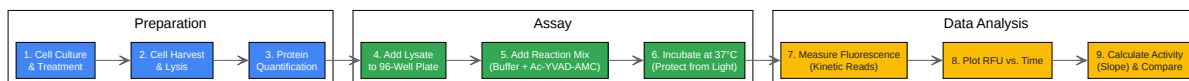
- Subtract the blank control reading from all experimental readings.
- Plot the fluorescence intensity (Relative Fluorescence Units, RFU) versus time.
- The Caspase-1 activity is proportional to the slope of the linear portion of the curve ($\Delta\text{RFU} / \Delta\text{time}$).
- Compare the activity in treated samples to the untreated controls.

Visualizations



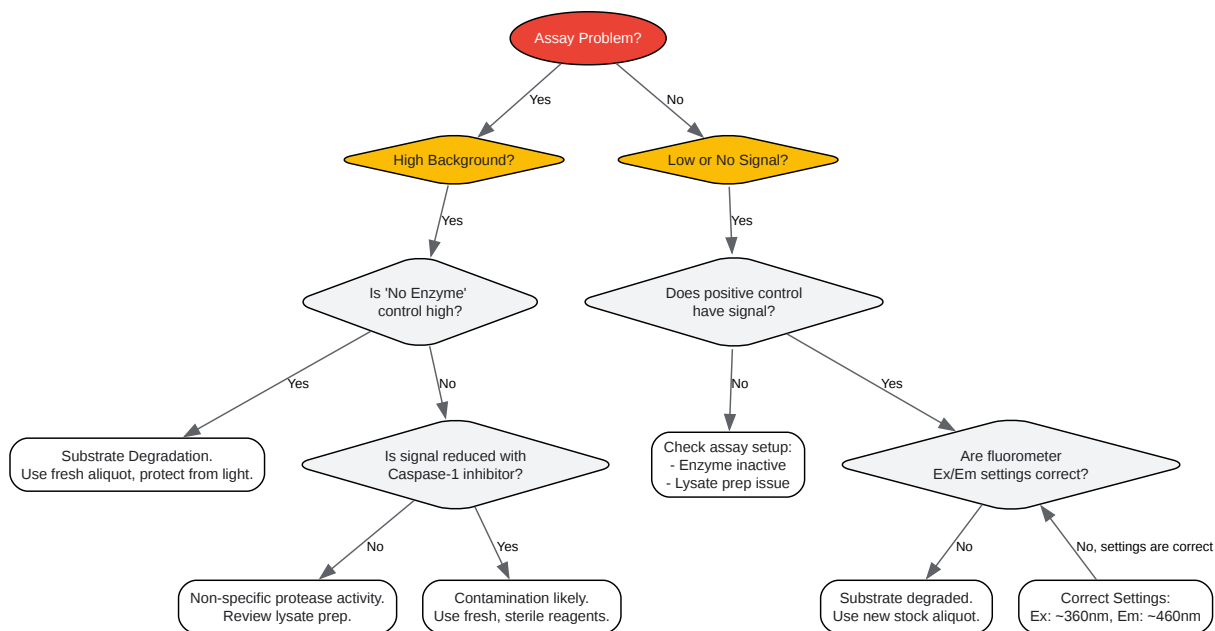
[Click to download full resolution via product page](#)

Caption: Inflammasome signaling pathway leading to Caspase-1 activation and cleavage of Ac-YVAD-AMC.



[Click to download full resolution via product page](#)

Caption: Standard experimental workflow for a fluorometric Caspase-1 activity assay.



[Click to download full resolution via product page](#)

Caption: Troubleshooting decision tree for common **Ac-YVAD-AMC** assay issues.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Enzo Life Sciences Ac-YVAD-AMC (5mg), Quantity: Each of 1 | Fisher Scientific [fishersci.com]
- 2. selleckchem.com [selleckchem.com]
- 3. researchgate.net [researchgate.net]
- 4. Studies on repository compound stability in DMSO under various conditions - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. The effect of freeze/thaw cycles on the stability of compounds in DMSO - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. caymanchem.com [caymanchem.com]
- 7. arp1.com [arp1.com]
- 8. How to troubleshoot if the Elisa Kit has high background? - Blog [jg-biotech.com]
- 9. Inhibition of Caspase-1-Like Activity by Ac-Tyr-Val-Ala-Asp-Chloromethyl Ketone Induces Long-Lasting Neuroprotection in Cerebral Ischemia through Apoptosis Reduction and Decrease of Proinflammatory Cytokines - PMC [pmc.ncbi.nlm.nih.gov]
- 10. researchgate.net [researchgate.net]
- 11. taylorandfrancis.com [taylorandfrancis.com]
- 12. resources.rndsystems.com [resources.rndsystems.com]
- 13. antibioinc.com [antbioinc.com]
- To cite this document: BenchChem. [Ac-YVAD-AMC stability and storage conditions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b124896#ac-yvad-amc-stability-and-storage-conditions]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com